High-Resolution GC-MS Profiling of 5-Methoxyindan: Structural Elucidation and Isomeric Differentiation

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Compound of Interest

Compound Name:	*5-Methoxyindan*
CAS No.:	*5111-69-3*
Cat. No.:	*B1585329*

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Introduction & Scientific Rationale

The identification of **5-Methoxyindan** is a critical workflow in medicinal chemistry and forensic analysis. As a structural scaffold, it appears in the synthesis of indapamide-related diuretics and various psychoactive aminoindane analogs.

The primary analytical challenge lies not in detection, but in differentiation. **5-Methoxyindan** is isobaric with 4-methoxyindan. Under standard Electron Ionization (EI) at 70 eV, both isomers yield nearly identical mass spectral fingerprints due to the stability of the fused ring system and the dominance of the methoxy-group fragmentation.

This protocol addresses this challenge by synthesizing high-efficiency gas chromatography (for isomeric resolution) with mass spectral logic (for structural confirmation). We move beyond simple library matching to define a self-validating protocol based on retention indices and mechanistic fragmentation analysis.

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Chemical & Physical Profile

Understanding the analyte's physicochemical properties is the prerequisite for method design.

Property	Value	Methodological Implication
Molecular Formula		Defines Molecular Ion ( ) at m/z 148.[1]
Molecular Weight	148.20 g/mol	Low mass requires a solvent delay to prevent filament damage, but scan range must start low (e.g., m/z 40) to capture tropylium fragments.
Boiling Point	~235°C (at 760 mmHg)	High volatility allows for standard Split/Splitless injection without derivatization.
Solubility	DCM, MeOH, Ethyl Acetate	Compatible with standard organic solvents; avoid aqueous extraction without buffering.
Isomeric Risk	4-Methoxyindan	Requires high-resolution capillary column (30m) and optimized ramp rates.

Experimental Protocol

Sample Preparation (Direct Injection)

Principle: **5-Methoxyindan** is a stable aromatic ether. Derivatization (e.g., silylation) is unnecessary and introduces error. We utilize a dilute-and-shoot approach to maximize signal-to-noise (S/N) and prevent column overload.

- Stock Solution: Weigh 10 mg of **5-Methoxyindan** reference standard into a 10 mL volumetric flask. Dilute to volume with HPLC-grade Dichloromethane (DCM). (Conc: 1 mg/mL).

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- Working Standard: Transfer 100 µL of Stock Solution to a GC vial. Add 900 µL DCM. (Conc: 100 µg/mL).
- Internal Standard (Optional but Recommended): Add 10 µL of Tridecane (

) or deuterated internal standard to lock retention times.

GC-MS Instrument Parameters[2]

System: Agilent 7890B/5977B (or equivalent single quadrupole system). Column: Agilent J&W DB-5MS UI (30 m × 0.25 mm, 0.25 µm film). Rationale: The 5% phenyl-arylene phase provides the necessary

interaction selectivity to separate the 4- and 5-methoxy isomers, which pure dimethylpolysiloxane (DB-1) may fail to resolve.

Table 1: Gas Chromatography Parameters

Parameter	Setting	Rationale
Inlet Mode	Split (10:1)	Prevents saturation; improves peak shape.[2]
Inlet Temp	250°C	Flash vaporization without thermal degradation.
Carrier Gas	Helium (99.999%)	Constant Flow: 1.0 mL/min.
Oven Program	Initial: 60°C (Hold 1 min)	Focuses volatiles at head of column.
Ramp 1: 15°C/min to 140°C	Rapid transit to elution zone.	
Ramp 2: 5°C/min to 180°C	Critical Step: Slow ramp resolves isomers.	
Ramp 3: 30°C/min to 300°C	Bake-out of heavier matrix components.	
Transfer Line	280°C	Prevents condensation before MS source.

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Table 2: Mass Spectrometer Parameters (EI)

Parameter	Setting	Rationale
Source Temp	230°C	Standard for EI; prevents source fouling.
Quad Temp	150°C	Maintains mass filter stability.
Ionization Energy	70 eV	Standardizes fragmentation for NIST library matching.
Scan Range	m/z 40 – 350	Captures low mass aromatic fragments and .
Solvent Delay	3.5 min	Protects filament from solvent peak.

Structural Elucidation & Logic

Fragmentation Mechanism

The identification of **5-methoxyindan** relies on a specific fragmentation cascade. Unlike aliphatic compounds, the aromatic ether dictates the breakdown.

- Molecular Ion (

  ): A strong, distinct peak at m/z 148.

- Base Peak (M-15): The loss of the methyl group (

) from the methoxy ether is the dominant pathway, yielding a resonance-stabilized cation at m/z 133.

- Ring Degradation: Subsequent loss of

  (28 Da) from the m/z 133 ion typically yields m/z 105 (ethyl-phenyl cation equivalent) or m/z 115 (indene-like cation).

Visualization of Analysis Workflow

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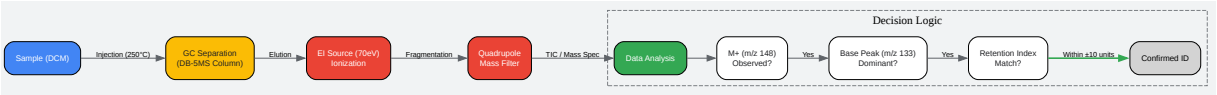

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Figure 1: Analytical workflow for the GC-MS identification of **5-Methoxyindan**.

Isomeric Differentiation (The Critical Step)

The mass spectra of 4-methoxyindan and **5-methoxyindan** are virtually identical. Therefore, chromatographic resolution is the only reliable differentiation method.

Retention Index (RI) Calculation

Do not rely on absolute retention time (RT), which shifts with column maintenance. You must calculate the Linear Retention Index (LRI) using an Alkane Ladder (

).

- Expected LRI (DB-5MS): ~1280 - 1310 (Note: Values must be experimentally verified with standards).
- Differentiation Rule: The 4-methoxy isomer typically elutes before the 5-methoxy isomer on non-polar (5% phenyl) phases due to steric shielding of the oxygen, which slightly reduces interaction with the stationary phase compared to the more exposed 5-position.

Fragmentation Pathway Diagram

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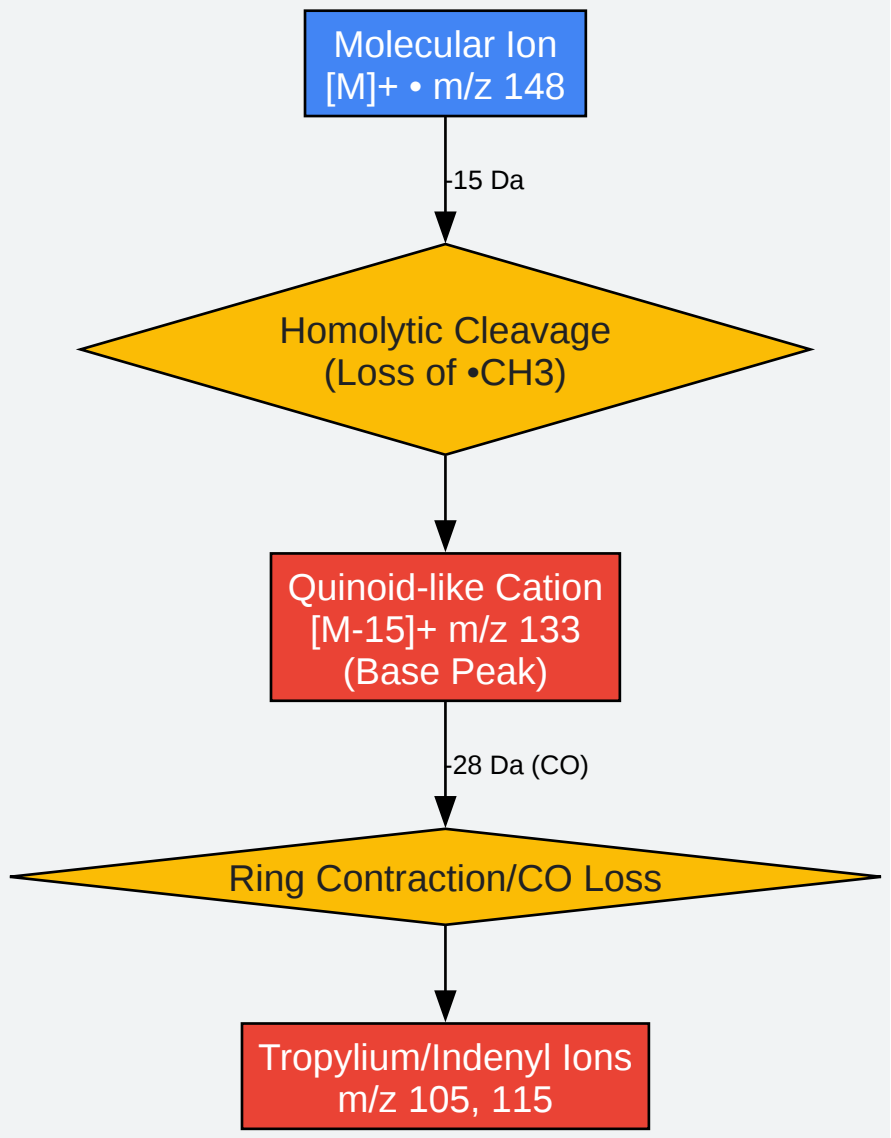

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Figure 2: Proposed EI fragmentation pathway for **5-Methoxyindan**.

Validation Criteria (Self-Validating System)

To ensure the trustworthiness of the results, the following criteria must be met:

- Spectral Match: The experimental spectrum must match the NIST reference (Match Factor > 850).[3]
- Ion Ratios:

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- m/z 133 (Base) = 100%
- m/z 148 (Molecular) ≈ 40-60% (Intensity varies with source tuning, but must be prominent).

- Retention Index: The calculated LRI must be within ±10 units of the reference standard run on the same day.
- Blank Check: No signal at m/z 148 in the solvent blank (DCM) to rule out carryover.

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